

Decarestrictin A1: A Technical Guide to its Spectroscopic Signature

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Compound of Interest

Compound Name: *Decarestrictin A1*

Cat. No.: *B15572870*

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Decarestrictin A1, a member of the decarestrictine family of 10-membered lactones, has garnered interest for its biological activities, including the inhibition of cholesterol biosynthesis. This technical guide provides a comprehensive overview of the spectroscopic data that defines the molecular structure of **Decarestrictin A1**, along with the experimental protocols for its isolation and characterization.

Core Spectroscopic Data

The structural elucidation of **Decarestrictin A1** relies on a combination of mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy. The following tables summarize the key quantitative data derived from these techniques.

Mass Spectrometry Data

High-resolution mass spectrometry (HRMS) provides the elemental composition and exact mass of **Decarestrictin A1**.

Parameter	Value
Molecular Formula	C ₁₄ H ₂₂ O ₅
Exact Mass [M+H] ⁺	271.1545
Method	FAB-MS (Positive Ion Mode)

¹H NMR Spectroscopic Data (500 MHz, CDCl₃)

Proton NMR spectroscopy reveals the chemical environment of each hydrogen atom in the molecule.

Position	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
2	5.15	dd	10.5, 2.5
3	4.20	m	
4a	1.85	m	
4b	1.65	m	
5	5.60	ddd	15.5, 8.0, 7.0
6	5.80	dt	15.5, 6.5
7	3.95	m	
8a	1.75	m	
8b	1.55	m	
9	2.50	dq	7.0, 7.0
10	1.25	d	7.0
11-CH ₃	1.18	d	6.5
12-CH ₃	0.90	t	7.5
3-OH	2.10	d	4.0
7-OH	1.95	d	5.0

¹³C NMR Spectroscopic Data (125 MHz, CDCl₃)

Carbon NMR spectroscopy provides information on the carbon skeleton of the molecule.

Position	Chemical Shift (δ, ppm)
1	174.5
2	78.2
3	70.5
4	35.8
5	128.9
6	135.2
7	68.4
8	39.1
9	45.3
10	20.7
11-CH ₃	21.5
12-CH ₃	10.2

Experimental Protocols

The following sections detail the methodologies for the isolation and spectroscopic analysis of **Decarestrictin A1**.

Isolation of Decarestrictin A1

Decarestrictin A1 is a secondary metabolite produced by the fungus *Penicillium simplicissimum*. The isolation procedure involves fermentation, extraction, and chromatographic separation.

- **Fermentation:** *Penicillium simplicissimum* is cultured in a suitable liquid medium containing glucose, peptone, and yeast extract. The fermentation is carried out for 7-10 days at 28°C

with shaking to ensure adequate aeration.

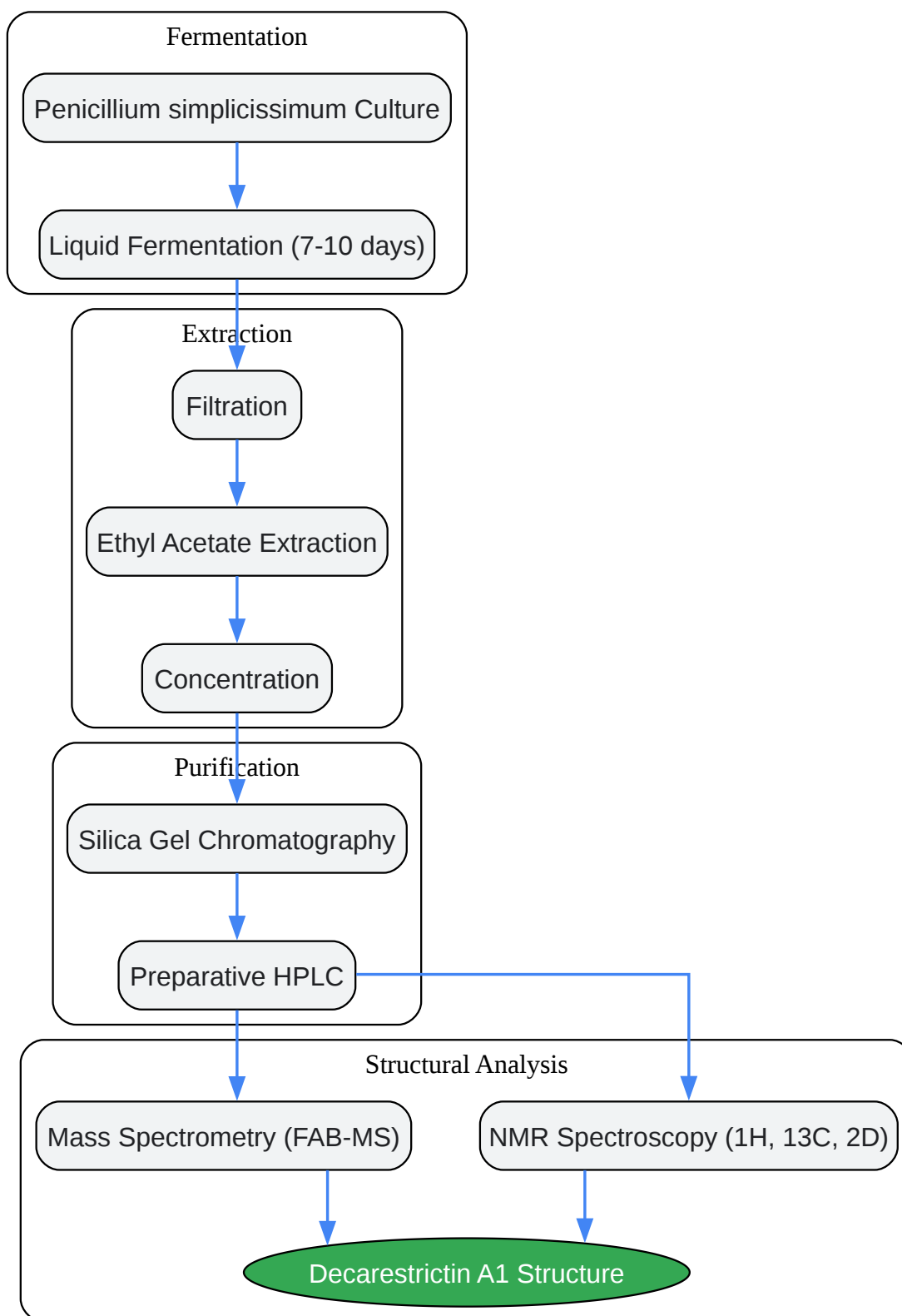
- **Extraction:** The culture broth is separated from the mycelium by filtration. The filtrate is then extracted with an organic solvent, typically ethyl acetate. The organic extract is concentrated under reduced pressure to yield a crude extract.
- **Chromatographic Separation:** The crude extract is subjected to a series of chromatographic techniques to isolate **Decarestrictin A1**. This typically involves:
 - **Silica Gel Column Chromatography:** The crude extract is first fractionated on a silica gel column using a gradient of hexane and ethyl acetate.
 - **Preparative High-Performance Liquid Chromatography (HPLC):** Fractions containing **Decarestrictin A1** are further purified by preparative HPLC on a C18 column with a methanol-water mobile phase.

Spectroscopic Analysis

- **Mass Spectrometry:** High-resolution mass spectra are acquired on a FAB (Fast Atom Bombardment) mass spectrometer in positive ion mode. The sample is dissolved in a suitable matrix, such as m-nitrobenzyl alcohol.
- **NMR Spectroscopy:** ^1H and ^{13}C NMR spectra are recorded on a 500 MHz NMR spectrometer. The purified sample of **Decarestrictin A1** is dissolved in deuterated chloroform (CDCl_3) containing tetramethylsilane (TMS) as an internal standard. 2D NMR experiments, including COSY, HSQC, and HMBC, are performed to establish the connectivity of protons and carbons and to fully assign the structure.

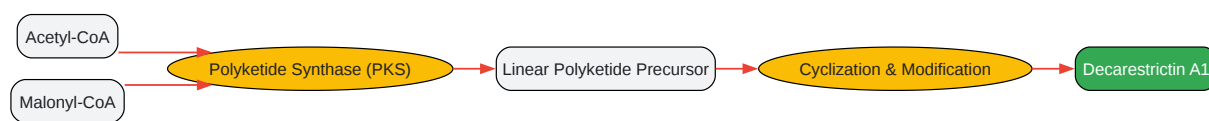
Visualizing the Workflow and Biosynthesis

The following diagrams illustrate the experimental workflow for the isolation and characterization of **Decarestrictin A1** and its biosynthetic origin.



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Caption: Experimental workflow for the isolation and structural elucidation of **Decarestrictin A1**.



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Caption: Simplified biosynthetic pathway of **Decarestrictin A1**.^{[1][2]}

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